

Safety and handling of Ethyl 3-(2-bromophenyl)-3-oxopropanoate

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Compound of Interest

Compound Name: Ethyl 3-(2-bromophenyl)-3-oxopropanoate

Cat. No.: B1273624

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An In-depth Technical Guide to the Safe Handling of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Ethyl 3-(2-bromophenyl)-3-oxopropanoate**, a key reagent in various synthetic applications. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

Ethyl 3-(2-bromophenyl)-3-oxopropanoate is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Signal Word: Warning[2][3]

Pictogram:

- GHS07 (Exclamation Mark)[2][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties is presented in the table below. This data is essential for the safe design of experiments and for responding to accidental releases.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ BrO ₃	[2][4]
Molecular Weight	271.11 g/mol	[2][4]
Appearance	Yellow to orange liquid	[2]
Boiling Point	116 °C at 0.4 Torr	[2]
Density	1.417 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.5545	[2]
Flash Point	>230 °F (>110 °C)	[2]
Storage Temperature	Room temperature, sealed in dry conditions	[2]

Experimental Protocols: Safe Handling and Emergency Procedures

Detailed methodologies for handling **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** are critical. The following protocols are based on established laboratory safety standards for irritant and harmful chemicals.

Standard Handling Protocol

This protocol outlines the routine procedures for using **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** in a laboratory setting.

- Preparation:

- Ensure a chemical fume hood is operational and available.
- Verify that a safety shower and eyewash station are accessible and unobstructed.
- Assemble all necessary personal protective equipment (PPE) as detailed in Section 4.
- Prepare all necessary labware and reagents before handling the compound.

- Handling:

- Conduct all manipulations of the compound within a certified chemical fume hood to minimize inhalation exposure.[1]
- Avoid direct contact with skin and eyes.[5]
- Use compatible labware (e.g., glass, PTFE) to prevent degradation of the container and contamination of the reagent.
- When transferring, pour carefully to avoid splashing. Use a funnel for transfers into containers with narrow openings.
- Keep the container tightly closed when not in use.[1]

- Post-Handling:

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[1]
- Clean the work area in the fume hood to remove any potential contamination.
- Dispose of contaminated waste in a designated, labeled hazardous waste container.[1]

Accidental Release (Spill) Protocol

Immediate and appropriate response to a spill is critical to prevent exposure and further contamination.

- Evacuation and Notification:
 - Immediately alert personnel in the vicinity of the spill.
 - If the spill is large or in a poorly ventilated area, evacuate the laboratory and notify the appropriate safety personnel.
- Containment and Cleanup:
 - For minor spills within a fume hood, ensure proper PPE is worn.
 - Contain the spill using an inert absorbent material such as sand, vermiculite, or a commercial chemical absorbent.^[5]
 - Do not use combustible materials, such as paper towels, to absorb the spill.
 - Carefully collect the absorbent material and spilled substance using non-sparking tools and place it into a suitable, labeled container for hazardous waste disposal.^[5]
- Decontamination:
 - Decontaminate the spill area with a suitable solvent (e.g., isopropanol, ethanol), followed by a thorough wash with soap and water.
 - Dispose of all cleaning materials as hazardous waste.

First Aid Measures

In the event of exposure, immediate first aid is crucial.

Exposure Route	First Aid Protocol
Inhalation	Move the affected person to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1][4]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash the affected area with soap and water. Seek immediate medical attention.[1][4]
Eye Contact	Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][4]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][4]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Ethyl 3-(2-bromophenyl)-3-oxopropanoate**.

- Eye Protection: Chemical safety goggles or a face shield are required.[1]
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation or puncture before use.
- Body Protection: A laboratory coat is required. For larger quantities or in situations with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.[1]
- Respiratory Protection: All handling should occur in a fume hood. If a fume hood is not available or in the case of a large spill, a NIOSH-approved respirator with an organic vapor

cartridge may be necessary.

Storage and Stability

Proper storage is essential for maintaining the integrity of the compound and ensuring safety.

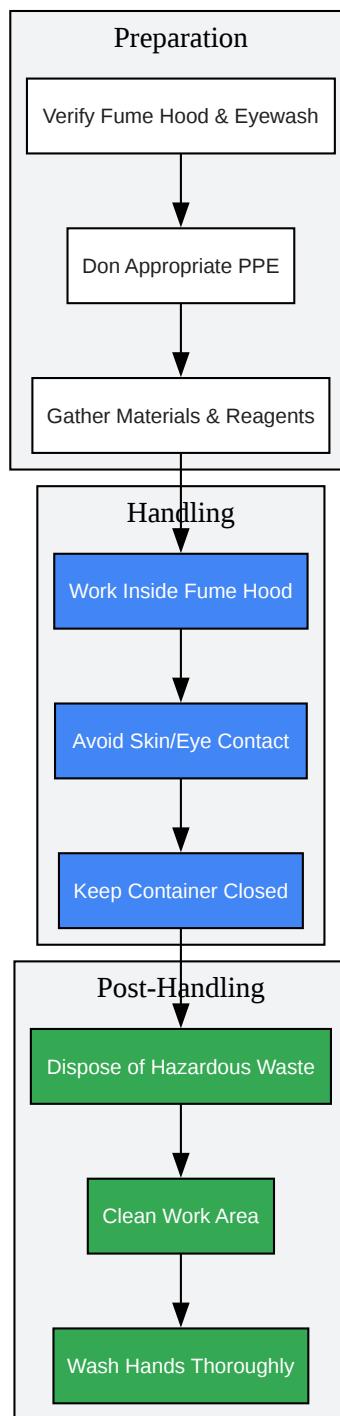
- Storage Conditions: Store in a tightly closed container in a dry, well-ventilated area.[1][6]
Keep away from incompatible materials.
- Incompatible Materials: Avoid contact with strong oxidizing agents.[7]
- Hazardous Decomposition Products: Thermal decomposition may produce carbon oxides and hydrogen bromide.[1]

Disposal Considerations

Dispose of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service for disposal.[4]

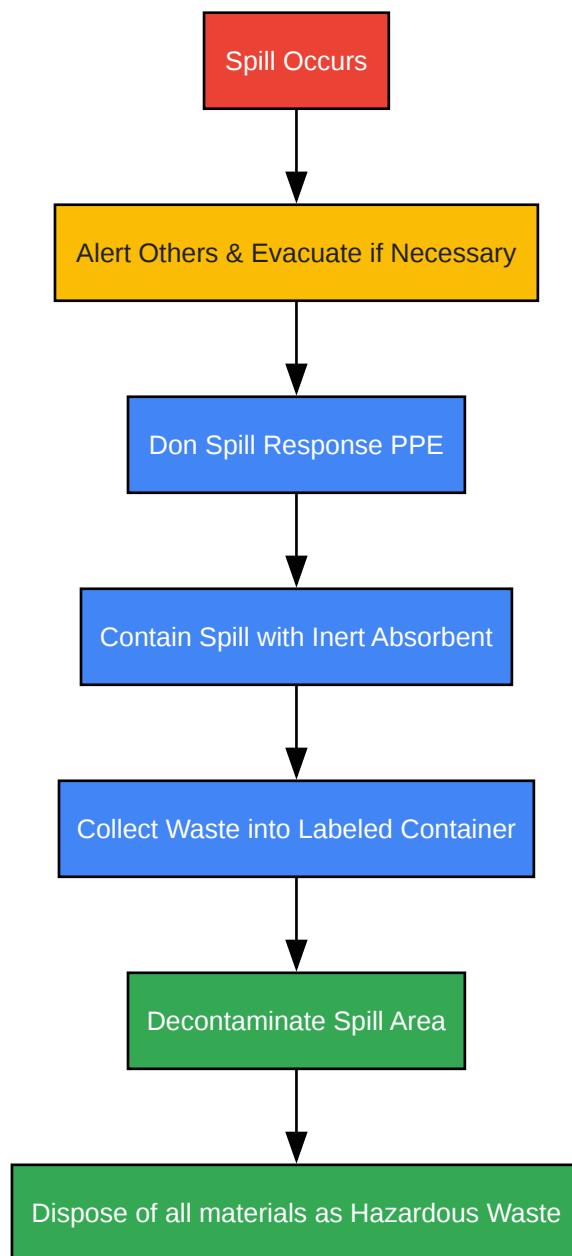
Visual Guides

The following diagrams illustrate key safety workflows for handling **Ethyl 3-(2-bromophenyl)-3-oxopropanoate**.



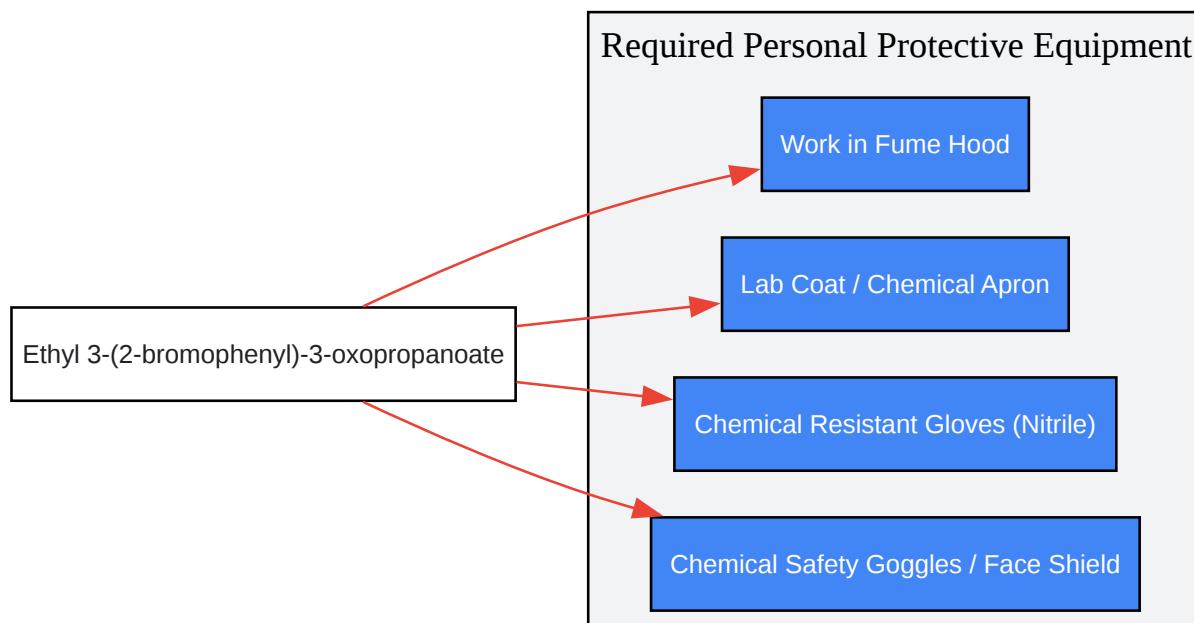
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Caption: A standard workflow for the safe handling of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate**.



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Caption: A step-by-step procedure for responding to a spill of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate**.



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Caption: A guide to the mandatory personal protective equipment for handling this compound.

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